

An In-depth Technical Guide to Cyclohexyl Crotonate (CAS Number 16491-62-6)

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Compound of Interest

Compound Name: Cyclohexyl crotonate

Cat. No.: B1609219

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **cyclohexyl crotonate** (CAS 16491-62-6), a chemical compound utilized primarily in the flavor and fragrance industry. Due to a notable lack of extensive, direct research on this specific ester, this document combines available data with inferred knowledge from structurally related compounds, such as other crotonate esters and cyclohexyl derivatives. This approach aims to provide a thorough understanding of its chemical properties, synthesis, potential biological activities, and relevant experimental protocols. All information inferred from related compounds is explicitly stated as such to ensure clarity.

Chemical and Physical Properties

Cyclohexyl crotonate is an ester characterized by a cyclohexyl ring and a crotonate group. Its chemical structure suggests a potential for reactivity associated with the alpha,beta-unsaturated carbonyl moiety. A summary of its key chemical and physical properties is presented below.

Property	Value	Source
CAS Number	16491-62-6	[1] [2]
Molecular Formula	C10H16O2	[1] [2]
Molecular Weight	168.23 g/mol	[1] [2]
Appearance	Colorless clear liquid (estimated)	The Good Scents Company
Odor	Fruity, sweet, floral, green, woody	The Good Scents Company
Boiling Point	221.00 to 223.00 °C @ 760.00 mm Hg	The Good Scents Company
Flash Point	182.00 °F (83.33 °C)	The Good Scents Company
Vapor Pressure	0.097000 mmHg @ 25.00 °C (estimated)	The Good Scents Company
logP (o/w)	3.376 (estimated)	The Good Scents Company
Synonyms	Cyclohexyl (E)-but-2-enoate, 2-Butenoic acid cyclohexyl ester	[1]

Synthesis of Cyclohexyl Crotonate

The synthesis of **cyclohexyl crotonate** is typically achieved through Fischer-Speier esterification. This method involves the acid-catalyzed reaction of cyclohexanol with crotonic acid.

Experimental Protocol: Fischer-Speier Esterification

Materials:

- Cyclohexanol
- Crotonic acid

- Toluene-4-sulfonic acid (PTSA) or other acid catalyst
- Toluene (or another suitable solvent for azeotropic removal of water)
- 5% Sodium carbonate solution
- Water
- Anhydrous magnesium sulfate or sodium sulfate

Apparatus:

- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Distillation apparatus

Procedure:

- To a round-bottom flask equipped with a Dean-Stark trap and reflux condenser, add cyclohexanol, crotonic acid, a catalytic amount of PTSA, and toluene.
- Heat the mixture to reflux. The water formed during the reaction is removed azeotropically and collected in the Dean-Stark trap.
- Continue the reaction until no more water is collected, indicating the reaction is complete.
- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash with water, followed by a 5% sodium carbonate solution to neutralize the acid catalyst and remove any unreacted crotonic acid. Finally, wash with brine.

- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent.
- Remove the toluene under reduced pressure using a rotary evaporator.
- The crude product can be purified by vacuum distillation to yield pure **cyclohexyl crotonate**.

¹H NMR Data (CDCl₃, 500 MHz):

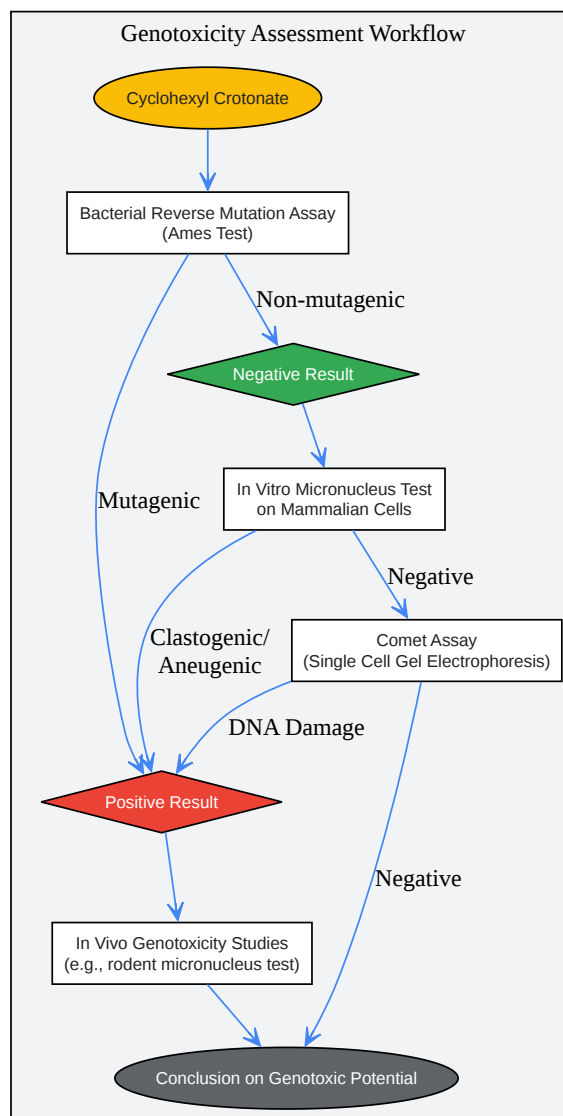
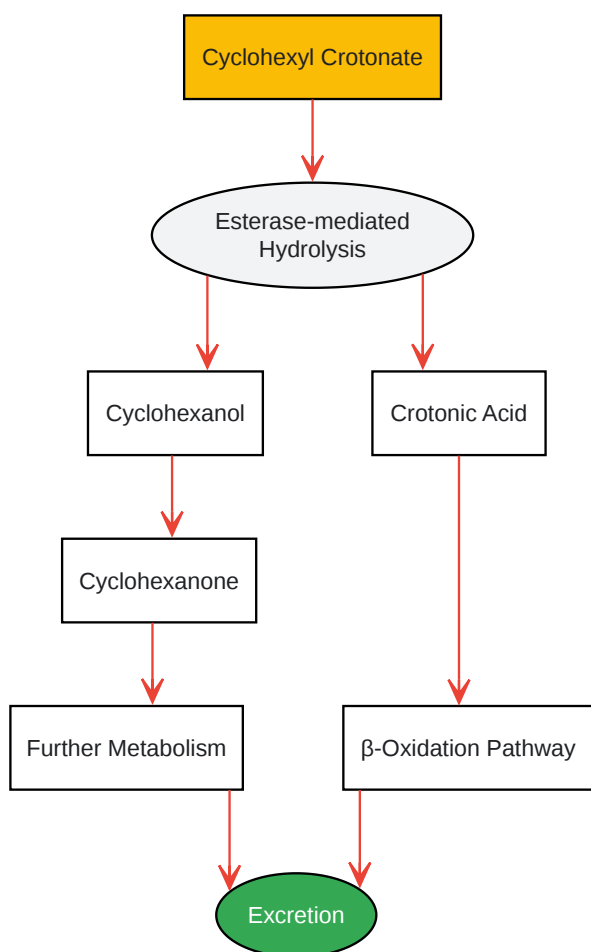
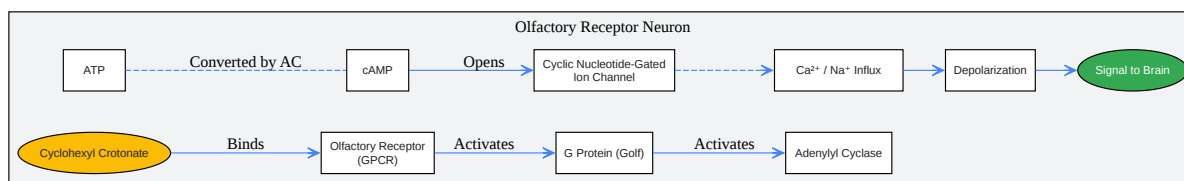
- δ 6.95 (dq, 1H)
- δ 5.83 (dq, 1H)
- δ 4.77-4.88 (m, 1H)
- δ 1.87 (dd, 3H)
- δ 1.20-1.92 (m, 10H)

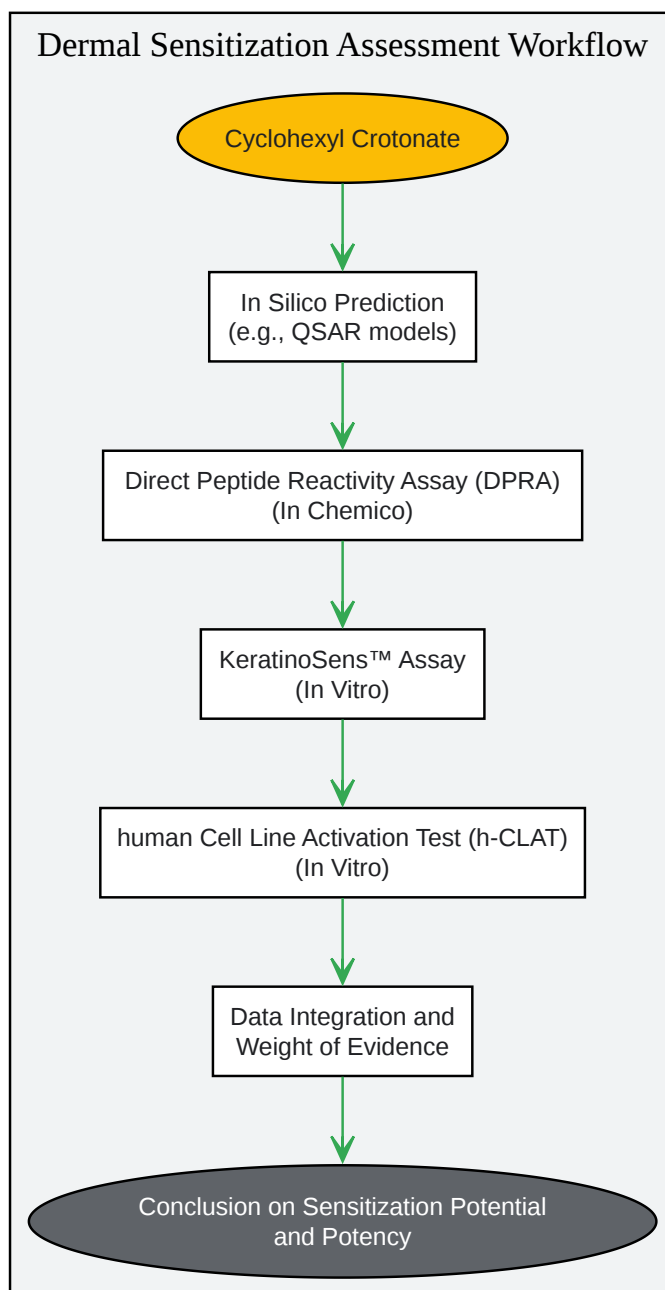
Potential Biological Activity and Toxicological Profile (Inferred)

Direct studies on the biological activity of **cyclohexyl crotonate** are scarce. However, its structure allows for informed predictions based on the known activities of its constituent parts and related molecules.

Olfactory Signaling

The characteristic fruity scent of **cyclohexyl crotonate** is due to its interaction with olfactory receptors in the nasal epithelium. Esters are well-known fragrance molecules that contribute to the natural aroma of many fruits.[3] The binding of these volatile compounds to specific G-protein coupled receptors initiates a signaling cascade, leading to the perception of smell.





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References

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